

Sulfinalol: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: Sulfinalol

Cat. No.: B1215634

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This technical guide provides a detailed overview of **Sulfinalol**, a beta-adrenergic receptor antagonist. It covers its chemical identity, including its IUPAC name and various synonyms, to facilitate accurate identification and sourcing for research and development purposes.

Chemical Identity of Sulfinalol

The precise identification of a chemical compound is fundamental in scientific research and drug development. This section provides the standardized IUPAC name for **Sulfinalol** and a list of its common chemical synonyms and identifiers.

IUPAC Name

The internationally recognized IUPAC name for the free base form of **Sulfinalol** is:

4-[1-hydroxy-2-[4-(4-methoxyphenyl)butan-2-ylamino]ethyl]-2-methylsulfinylphenol^{[1][2]}

For its hydrochloride salt, the IUPAC name is:

4-(1-hydroxy-2-((4-(4-methoxyphenyl)butan-2-yl)amino)ethyl)-2-(methylsulfinyl)phenol hydrochloride^[3]

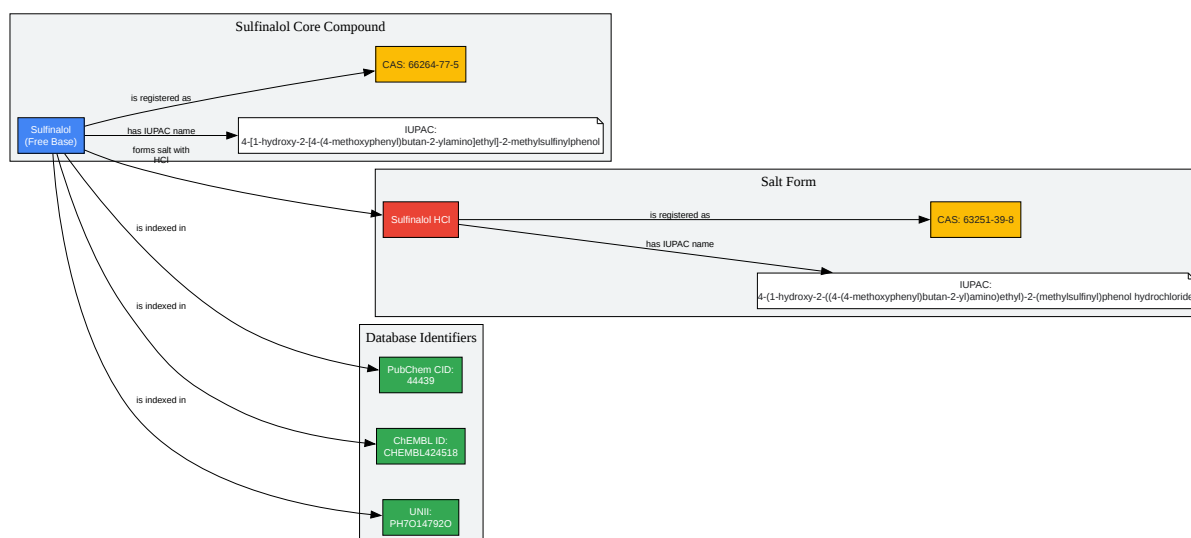
Chemical Synonyms and Identifiers

To aid in literature searches and material sourcing, a comprehensive list of synonyms and registry numbers for **Sulfinalol** is provided in the table below.

Identifier Type	Identifier	Reference
Common Name	Sulfinalol	[1]
Latin Name	Sulfinalolum	[1]
Hydrochloride Salt	Sulfinalol HCl, SULFINALOL HYDROCHLORIDE	[3]
Brand/Code Names	WIN 40808-7, WIN-40808-7, Win 40808	[1][3]
CAS Registry Number	66264-77-5 (free base)	[1][4][5]
63251-39-8 (hydrochloride salt)	[1][3]	
UNII Number	PH7O14792O	[1][2]
ChEBI ID	135585	[1][2]
ChEMBL ID	CHEMBL424518	[1][2]
PubChem CID	44439	[1][2]
CompTox Dashboard ID	DTXSID80867219	[1][2]
Systematic Name	4-Hydroxy-alpha-(((3-(p-methoxyphenyl)-1-methylpropyl)amino)methyl)-3-(methylsulfinyl)benzyl alcohol	[1]
Systematic Name	Benzenemethanol, 4-hydroxy-alpha-(((3-(4-methoxyphenyl)-1-methylpropyl)amino)methyl)-3-(methylsulfinyl)-	[1]
Chinese Name	硫氧洛尔	[6]

Logical Relationship of Sulfinalol Identifiers

The following diagram illustrates the relationship between the core compound, its salt form, and various database identifiers. This visualization helps to clarify how the same chemical entity is referenced across different chemical and regulatory databases.



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Caption: Relationship between **Sulfinalol** base, its hydrochloride salt, and common database identifiers.

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